Technical Guide: Stability & Storage of 5-Bromo-2-methylisonicotinaldehyde[1]

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Compound of Interest

Compound Name:	*5-Bromo-2-methylisonicotinaldehyde*
CAS No.:	*1060810-15-2*
Cat. No.:	*B3033565*

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Physicochemical Identity & Significance

5-Bromo-2-methylisonicotinaldehyde is a functionalized pyridine building block used frequently in the synthesis of kinase inhibitors and other bioactive small molecules.[1][2][3][4] Its dual reactivity—electrophilic attack at the formyl group and nucleophilic substitution/coupling at the bromo-position—makes it a versatile but chemically sensitive intermediate.[1][2][3]

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Property	Data	Notes
IUPAC Name	5-Bromo-2-methylpyridine-4-carbaldehyde	
CAS Number	1060810-15-2	Distinct from isomer 2-bromo-6-methyl (CAS 1060805-89-1)
Molecular Formula	C_7H_6BrNO	
Molecular Weight	200.03 g/mol	
Physical State	Solid (Crystalline powder)	Typically off-white to pale yellow
Solubility	DMSO, DCM, Methanol	Sparingly soluble in water
Primary Hazard	Skin/Eye Irritant	Handle with standard PPE

Stability Profile & Degradation Mechanisms

The stability of this compound is governed by two competing degradation pathways: autoxidation of the aldehyde and photolytic dehalogenation of the pyridine ring.[2][3]

The "Aldehyde Paradox"

While the electron-deficient pyridine ring theoretically stabilizes the aldehyde against some nucleophilic attacks, it renders the carbonyl carbon highly electrophilic.[2][3] However, the primary storage risk is aerobic oxidation.[2][3]

- Mechanism: In the presence of atmospheric oxygen, the formyl hydrogen is abstracted (often radically initiated by light), forming a peracid intermediate which rapidly converts to the corresponding carboxylic acid (5-Bromo-2-methylisonicotinic acid).[1][2]
- Impact: Even 1-2% acid impurity can quench organometallic catalysts (e.g., $Pd(PPh_3)_4$) in subsequent Suzuki-Miyaura couplings by protonating the ligand or forming inactive metal-carboxylate complexes.[1][2][3]

Degradation Pathway Diagram

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The following diagram illustrates the critical degradation nodes.

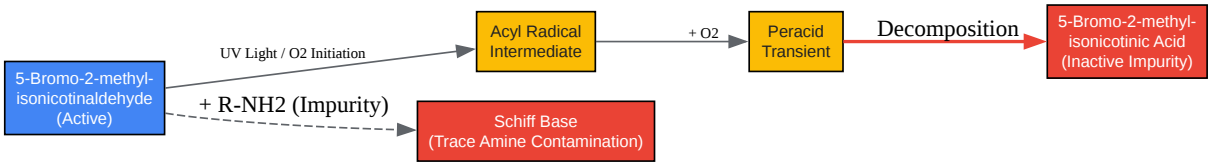

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Figure 1: Primary oxidative degradation pathway leading to carboxylic acid formation.

Storage & Handling Protocols

To maintain purity >97% over 6+ months, a "Barrier Method" storage protocol is required.[2][3]

The "Barrier Method" Protocol

This system relies on three layers of protection: Thermal, Atmospheric, and Photonic.[2][3]

Parameter	Specification	Scientific Rationale
Temperature	2°C to 8°C	Slows radical initiation rates.[1][2] (Long-term >1 year: Store at -20°C).
Atmosphere	Argon (Preferred) or Nitrogen	Argon is heavier than air, providing a superior "blanket" in vials compared to Nitrogen.[1][2][3]
Container	Amber Glass with Teflon-lined Cap	Amber glass blocks UV (200-400nm); Teflon prevents leaching of plasticizers.[1][2][3]
Desiccant	Silica Gel (Secondary container)	Prevents hydrate formation at the aldehyde carbonyl.[1][2][3]

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Workflow for Receipt & Aliquoting

Never store the bulk bottle after opening without re-sealing under inert gas.[2][3]

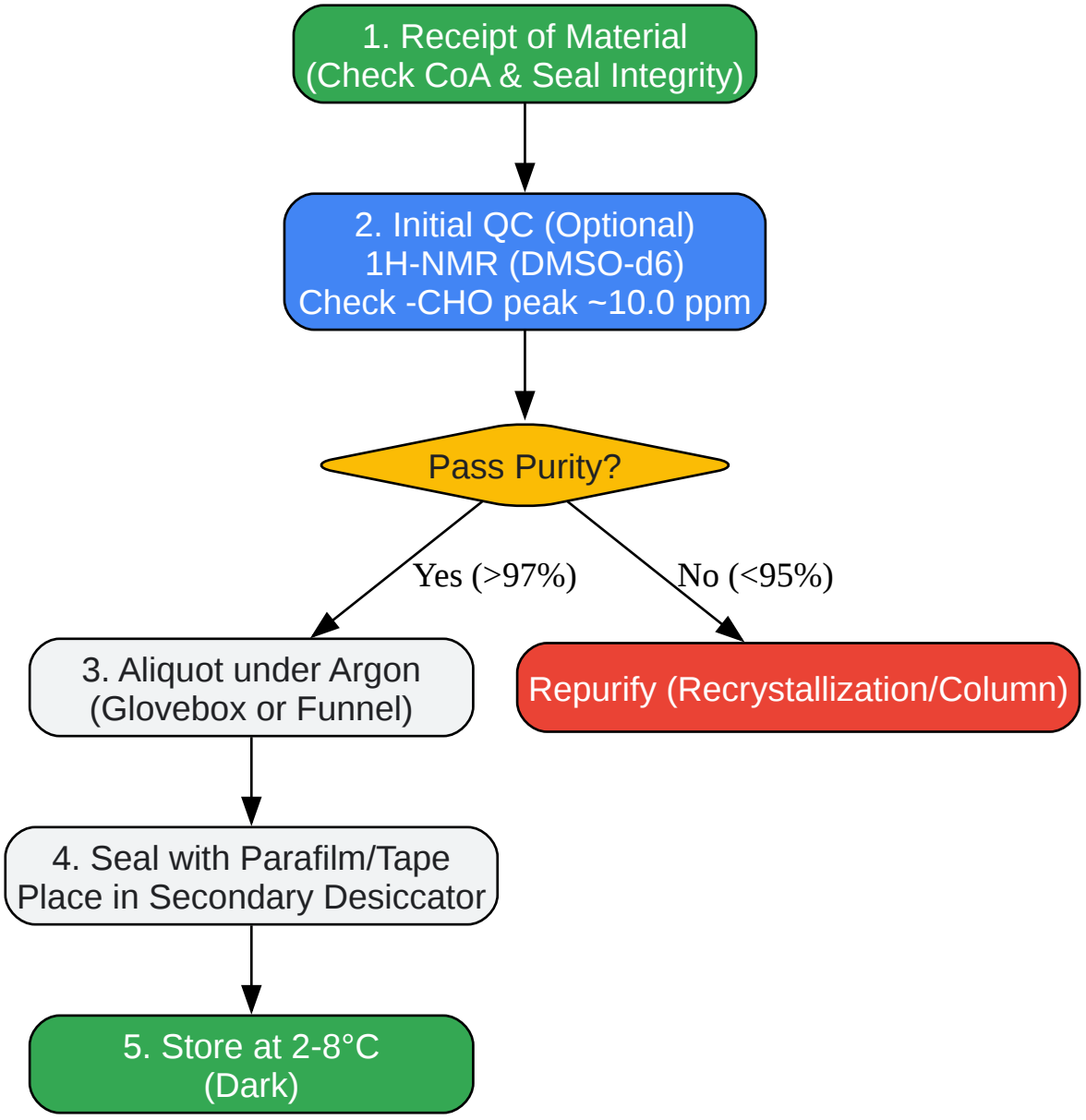

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Figure 2: Standard Operating Procedure (SOP) for material receipt and storage.

Quality Control (QC) & Re-Validation

Before committing this intermediate to a high-value step (e.g., a late-stage Suzuki coupling), validate its purity.[1][2][3]

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Rapid NMR Validation

- Solvent: DMSO-d_6 or $CDCl_3$.[1][2][3]
- Key Signal: The aldehyde proton appears as a singlet between 9.90 – 10.10 ppm.[2][3]
- Impurity Flag: A broad singlet near 11.0 – 13.0 ppm indicates carboxylic acid formation.[2][3] If this integral is >5% relative to the aldehyde, repurification is recommended.[2][3]

Repurification Strategy

If oxidation occurs, the compound can often be recovered:

- Dissolve crude solid in minimal Ethyl Acetate.
- Wash with weak aqueous $NaHCO_3$ (removes the acid impurity).[2][3]
- Dry organic layer over $MgSO_4$, filter, and concentrate.[2][3]
- Recrystallize if necessary (typically from Hexanes/EtOAc).[2][3]

References

- Accela ChemBio. (2025).[2][3][5] Product Catalog: **5-Bromo-2-methylisonicotinaldehyde**. Retrieved January 31, 2026, from [Link]

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Sources

- 1. 1-methylpyridine-4-carbaldehyde | CAS#:13441-53-7 | Chemsrc [chemsrc.com]
- 2. 5-Bromo-2-methoxybenzaldehyde | C8H7BrO2 | CID 90684 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 3. Octan-2-yl hexadecanoate | C24H48O2 | CID 19825814 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1060810-16-3|5-Bromo-2-methylisonicotinic acid|BLD Pharm [bldpharm.com]
- 5. 27349-40-2,Methyl 2-(3-Methyl-5-isoxazolyl)acetateMethyl 2-(3-Methyl-5-isoxazolyl)acetate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
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